

Essential Safety and Operational Guidance for Handling RLA-3107

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RLA-3107

Cat. No.: B15567111

[Get Quote](#)

Disclaimer: This document provides guidance on the safe handling of **RLA-3107** for research purposes. As no formal Safety Data Sheet (SDS) is currently available for **RLA-3107**, these recommendations are based on available research data and general laboratory safety principles. All personnel must consult with their institution's Environmental Health and Safety (EHS) department before commencing any work with this compound. This product is intended for research use only and is not for human or veterinary use.[1]

Compound Overview

RLA-3107 is a regioisomer of artefenomel, developed as a potential next-generation endoperoxide antimalarial.[2][3] It is a synthetic 1,2,4-trioxolane derivative.[2] Research indicates it has improved aqueous solubility and human microsome stability compared to its parent compound, artefenomel.[2][3][4]

Property	Information
Chemical Name	Artefenomel Regioisomer RLA-3107[2]
CAS Number	Not Available[1]
Molecular Formula	C28H39NO5[1]
Molecular Weight	469.62 g/mol [1]
Appearance	Described as a dark green or brown viscous oil in synthesis.[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Ethyl Acetate (EtOAc), and a formulation of 10% DMSO, 40% of a 20% 2-hydroxypropyl-beta-cyclodextrin solution in water, and 50% PEG400.[2][4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted prior to handling **RLA-3107** to determine the appropriate level of PPE. The following table outlines the minimum recommended PPE.

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)
Eye Protection	Safety glasses with side shields or safety goggles
Skin and Body	Laboratory coat
Respiratory	Not generally required if handled in a fume hood. If aerosols may be generated outside of a fume hood, a NIOSH-approved respirator is recommended.

Handling and Storage

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary equipment and reagents.
 - Prepare a designated waste container for **RLA-3107** contaminated materials.
- Handling:
 - All handling of **RLA-3107**, including weighing and dilutions, should be performed inside a chemical fume hood.
 - Avoid inhalation of any vapors or aerosols.
 - Avoid direct contact with skin and eyes.
 - Use appropriate lab equipment (e.g., spatulas, syringes) to handle the compound.
- In Case of a Spill:
 - Evacuate the immediate area.
 - Alert your supervisor and institutional EHS.
 - Wear appropriate PPE for cleanup.
 - Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

Storage Plan

Condition	Temperature	Duration
Short-term	0 - 4 °C ^[1]	Days to weeks ^[1]
Long-term	-20 °C ^[1]	Months to years ^[1]

Store in a dry, dark location.^[1] The product is considered stable for several weeks during standard shipping at ambient temperatures.^[1]

Disposal Plan

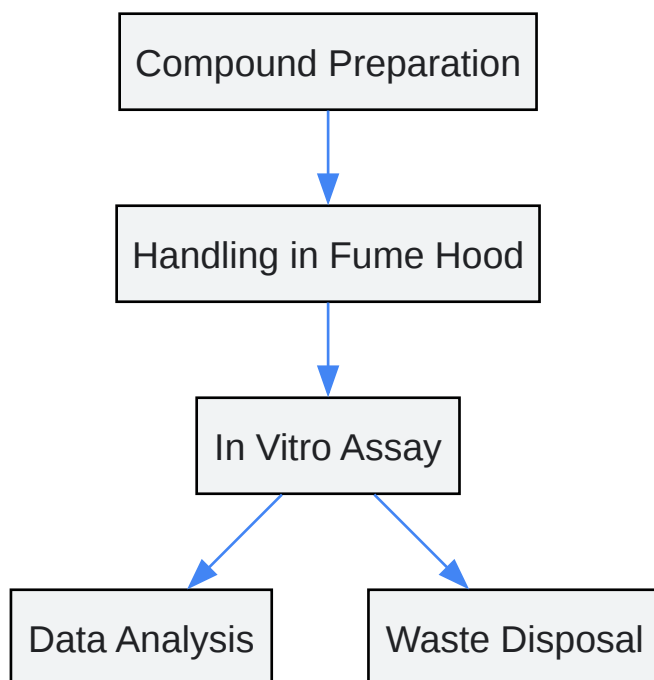
Dispose of **RLA-3107** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Segregation:
 - Collect all waste contaminated with **RLA-3107** (e.g., pipette tips, tubes, gloves) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Waste Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Do not dispose of **RLA-3107** down the drain or in the regular trash.

Experimental Workflow and Logical Relationships

General Experimental Workflow

The following diagram illustrates a typical workflow for in vitro experiments involving **RLA-3107**.

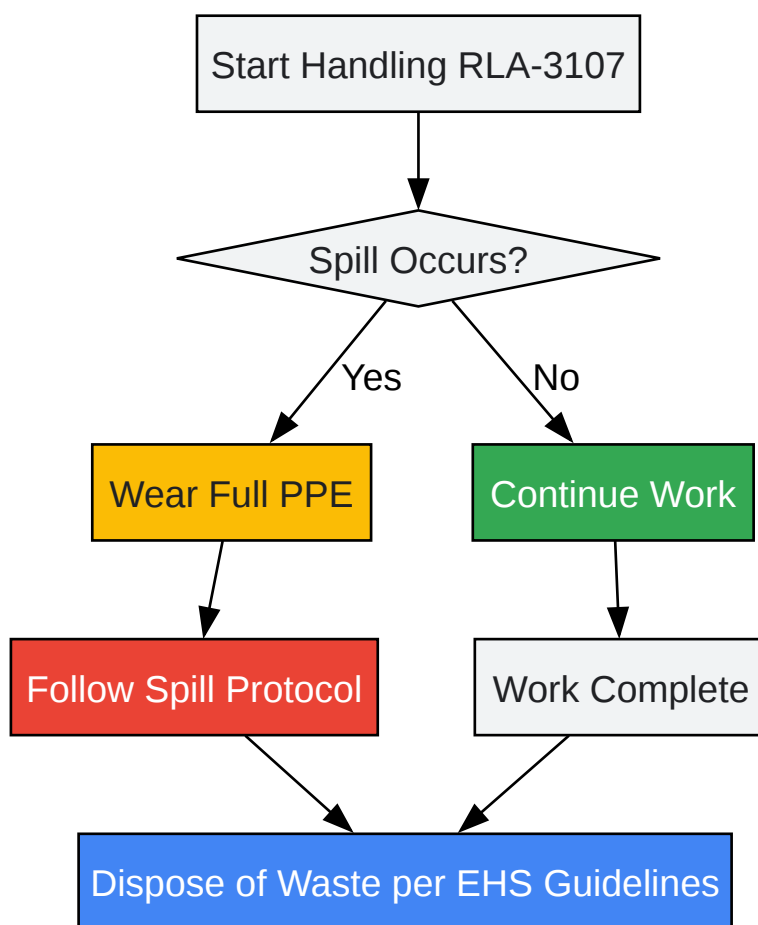


[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling **RLA-3107**.

Safety and Disposal Decision Tree

This diagram outlines the decision-making process for the safe handling and disposal of **RLA-3107**.



[Click to download full resolution via product page](#)

Caption: Decision tree for **RLA-3107** safety and disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Artefenomel Regioisomer RLA-3107 Is a Promising Lead for the Discovery of Next-Generation Endoperoxide Antimalarials - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling RLA-3107]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15567111/docs#essential-safety-and-operational-guidance-for-handling-rla-3107\]](https://www.benchchem.com/product/b15567111/docs#essential-safety-and-operational-guidance-for-handling-rla-3107)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)